

Structure-Activity Relationship (SAR) Profile: Isopropyl 3,4,5-trihydroxybenzoate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Isopropyl 3,4,5-trihydroxybenzoate*

CAS No.: 1138-60-9

Cat. No.: B073788

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Executive Summary

Isopropyl 3,4,5-trihydroxybenzoate, commonly known as Isopropyl Gallate (IPG), is a semi-synthetic ester of gallic acid. While often overshadowed by its medium-chain counterparts (e.g., octyl gallate) in direct antimicrobial efficacy, IPG occupies a unique pharmacological niche. Its branched alkyl chain confers distinct solubility and steric properties that enhance bioavailability and specific enzyme inhibition (e.g., Leishmania pteridine reductase) compared to the parent gallic acid. This guide analyzes the molecular mechanics, synthesis, and biological applications of IPG, providing a blueprint for its utilization in drug discovery.

Chemical Identity & Pharmacophore Analysis

The pharmacological activity of IPG is dictated by two distinct structural domains: the hydrophilic "head" and the lipophilic "tail."

Property	Specification
IUPAC Name	Propan-2-yl 3,4,5-trihydroxybenzoate
Common Name	Isopropyl Gallate (IPG)
Molecular Formula	C ₁₀ H ₁₂ O ₅
Molecular Weight	212.20 g/mol
LogP (Predicted)	~1.6 - 1.9
H-Bond Donors	3 (Phenolic hydroxyls)
H-Bond Acceptors	5

Pharmacophore Decomposition

- **The Galloyl Moiety (Head):** The 3,4,5-trihydroxybenzene ring is the engine of biological activity. It functions as a potent radical scavenger (antioxidant) and a hydrogen-bond donor for protein binding sites (e.g., bacterial FtsZ, trypanosomal PTR1).
- **The Isopropyl Ester (Tail):** The esterification of the carboxylic acid with isopropanol increases lipophilicity relative to gallic acid. Unlike linear alkyl chains (propyl, octyl), the branched isopropyl group adds steric bulk, which influences binding affinity in restricted enzymatic pockets and alters membrane partition coefficients.

Structure-Activity Relationship (SAR) Analysis

The efficacy of alkyl gallates follows a non-linear trajectory based on alkyl chain length and branching. IPG sits at the transition point between high water solubility (Gallic Acid) and high membrane disruption (Octyl/Dodecyl Gallate).

The "Cutoff" Effect and Lipophilicity

Antimicrobial and cytotoxic activity in alkyl gallates typically follows a parabolic curve, peaking at chain lengths of C8–C10 (Octyl/Decyl).

- **Mechanism:** Longer chains act as surfactants, inserting into and disrupting lipid bilayers.

- **IPG Position:** With a C3 chain, IPG lacks the hydrophobicity to cause massive membrane disruption on its own. However, its moderate lipophilicity allows it to cross membranes without destroying them, enabling it to reach intracellular targets (e.g., enzymes, DNA) that gallic acid cannot reach due to polarity.

Branching: Isopropyl vs. n-Propyl

While n-propyl gallate is a common food antioxidant, the isopropyl isomer exhibits distinct biological advantages in specific contexts:

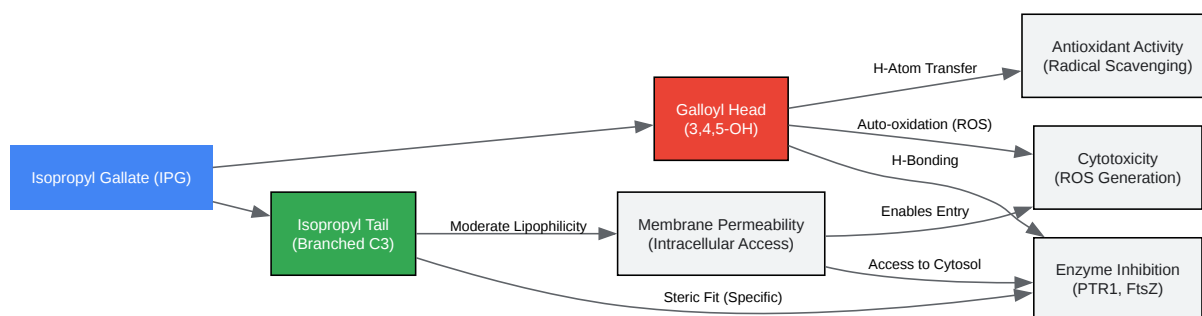
- **Enzymatic Fit:** In *Leishmania major*, IPG shows superior inhibition of Pteridine Reductase 1 (PTR1) compared to ethyl gallate. The branched isopropyl group likely provides a tighter hydrophobic interaction within the enzyme's active site.
- **Solubility:** The branched chain disrupts crystal packing, potentially enhancing solubility in diverse formulation matrices compared to linear analogs.

The Pyrogallol Trigger

The three adjacent hydroxyl groups are non-negotiable for activity.

- **Pro-oxidant Action:** In the presence of metal ions (Cu^{2+} , Fe^{3+}) often found in cancer cells, the pyrogallol moiety auto-oxidizes, generating superoxide anions ($\text{O}_2^{\bullet-}$) and hydrogen peroxide (H_2O_2), leading to apoptosis.
- **Metal Chelation:** IPG sequesters essential metal cofactors, starving metalloenzymes.

Visualization: SAR Logic Map



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Figure 1: Functional decomposition of Isopropyl Gallate. The head group drives reactivity, while the tail modulates access and steric fit.

Biological Applications & Mechanisms

Antileishmanial Activity (Primary Application)

IPG has emerged as a potent agent against *Leishmania major*, a protozoan parasite. Unlike general antibacterials, this activity relies on specific enzyme inhibition rather than membrane lysis.

- Target: Pteridine Reductase 1 (PTR1). *Leishmania* is a pteridine auxotroph; inhibiting PTR1 induces lethal folate starvation.
- Data:
 - Promastigotes IC₅₀: 90.8 μ M
 - Amastigotes (intracellular form) IC₅₀: 13.45 μ M
 - Note: The lower IC₅₀ in amastigotes suggests IPG effectively penetrates host macrophages to target the parasite.

Antibacterial Synergy

IPG is less potent than Octyl Gallate as a standalone antibiotic but acts as a powerful synergist.

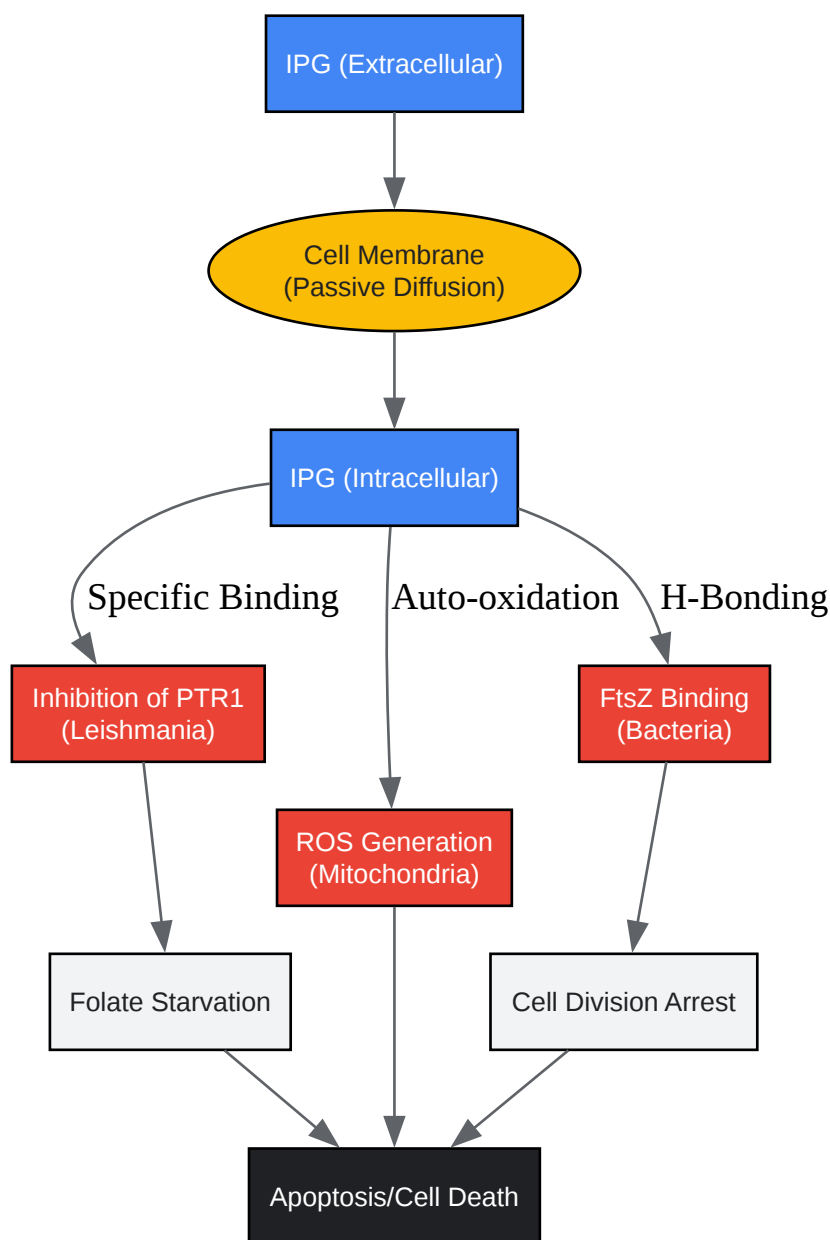
- Mechanism: It perturbs the bacterial cell wall sufficiently to allow other antibiotics (e.g., β -lactams) to enter.
- Target: Bacterial FtsZ (cell division protein). The galloyl head binds FtsZ, inhibiting assembly, while the isopropyl tail assists in crossing the Gram-negative outer membrane.

Anticancer (Apoptosis Induction)

IPG induces apoptosis in cancer lines (e.g., HeLa, MCF-7) via the "Trojan Horse" mechanism.

- Entry: The isopropyl ester allows passive diffusion across the plasma membrane.
- Activation: Intracellular esterases may hydrolyze IPG back to Gallic Acid, or the intact molecule interacts with mitochondria.
- ROS Storm: The pyrogallol group generates ROS, collapsing the mitochondrial membrane potential and triggering Caspase-3 mediated apoptosis.

Visualization: Mechanism of Action[2]



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Figure 2: Multi-target mechanism of action for IPG across different pathogen types.

Experimental Protocols

Synthesis of Isopropyl Gallate (Fischer Esterification)

Rationale: Acid-catalyzed esterification is the industry standard for high yield and purity. This protocol uses excess alcohol to drive the equilibrium (Le Chatelier's principle).

Reagents: Gallic Acid (anhydrous), Isopropanol (solvent/reactant), Concentrated H_2SO_4 (catalyst).

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Dissolution: Dissolve 5.0 g (29.4 mmol) of Gallic Acid in 50 mL of Isopropanol.
- Catalysis: Slowly add 1.0 mL of concentrated H_2SO_4 dropwise while stirring.
- Reflux: Heat the mixture to reflux (approx. 83°C) for 24 hours. Monitor progress via TLC (Mobile phase: Ethyl Acetate/Hexane 1:1).
- Workup:
 - Evaporate excess isopropanol under reduced pressure (Rotavap).
 - Dissolve the residue in 50 mL Ethyl Acetate.
 - Wash with Saturated NaHCO_3 (3 x 20 mL) to remove unreacted acid.
 - Wash with Brine (1 x 20 mL).
 - Dry organic layer over anhydrous Na_2SO_4 .
- Purification: Recrystallize from chloroform or purify via silica gel column chromatography.
- Validation: Verify structure via ^1H -NMR (Characteristic isopropyl septet at ~ 5.1 ppm).

DPPH Radical Scavenging Assay (Antioxidant Validation)

Rationale: This assay validates the integrity of the pyrogallol head group.

- Preparation: Prepare a 0.1 mM solution of DPPH (2,2-diphenyl-1-picrylhydrazyl) in methanol.
- Treatment: Prepare serial dilutions of IPG (10–100 μM) in methanol.

- Incubation: Mix 1 mL of IPG solution with 1 mL of DPPH solution. Incubate in the dark at room temperature for 30 minutes.
- Measurement: Measure absorbance at 517 nm.
- Calculation: % Inhibition = $[(\text{Abs_control} - \text{Abs_sample}) / \text{Abs_control}] \times 100$.

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- To cite this document: BenchChem. [Structure-Activity Relationship (SAR) Profile: Isopropyl 3,4,5-trihydroxybenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b073788/docs#structure-activity-relationship-sar-profile-isopropyl-3-4-5-trihydroxybenzoate\]](https://www.benchchem.com/product/b073788/docs#structure-activity-relationship-sar-profile-isopropyl-3-4-5-trihydroxybenzoate)

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